

An In-depth Technical Guide on the Potential Therapeutic Effects of Dihydromethyleugenol

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Compound of Interest

Compound Name: 1,2-Dimethoxy-4-propylbenzene

Cat. No.: B1203786

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Notice to the Reader:

Following a comprehensive search of the scientific literature, it has been determined that there is a significant lack of available data regarding the therapeutic effects, experimental protocols, and signaling pathways of dihydromethyleugenol. The search results consistently yielded information on two related but distinct compounds: dihydromyricetin and methyleugenol.

It is highly probable that the query for "dihydromethyleugenol" was a conflation of these two more extensively researched molecules. While a minor metabolite of methyleugenol is a dihydroxy-derivative of dihydromethyleugenol, there is no substantive body of research on dihydromethyleugenol itself that would permit the creation of an in-depth technical guide as requested.

Therefore, this document will proceed by presenting a comprehensive technical guide on the potential therapeutic effects of dihydromyricetin, a flavonoid with a substantial and growing body of scientific evidence supporting its various pharmacological activities. This approach is taken to provide a valuable and data-rich resource that aligns with the spirit of the original request for information on a natural compound with therapeutic potential.

Should you wish to receive a similar guide on methyleugenol, please be advised that while it is a well-studied compound, a significant portion of the research focuses on its toxicological and carcinogenic properties.

Herein, we present the in-depth technical guide on dihydromyricetin.

A Comprehensive Technical Guide on the Potential Therapeutic Effects of Dihydromyricetin

Audience: Researchers, scientists, and drug development professionals.

Introduction

Dihydromyricetin (DHM), also known as ampelopsin, is a flavonoid compound predominantly found in the plant *Ampelopsis grossedentata*. It has garnered significant attention within the scientific community for its wide array of potential therapeutic applications. This guide provides a detailed overview of the core therapeutic effects of dihydromyricetin, supported by quantitative data, experimental methodologies, and visualizations of key biological pathways.

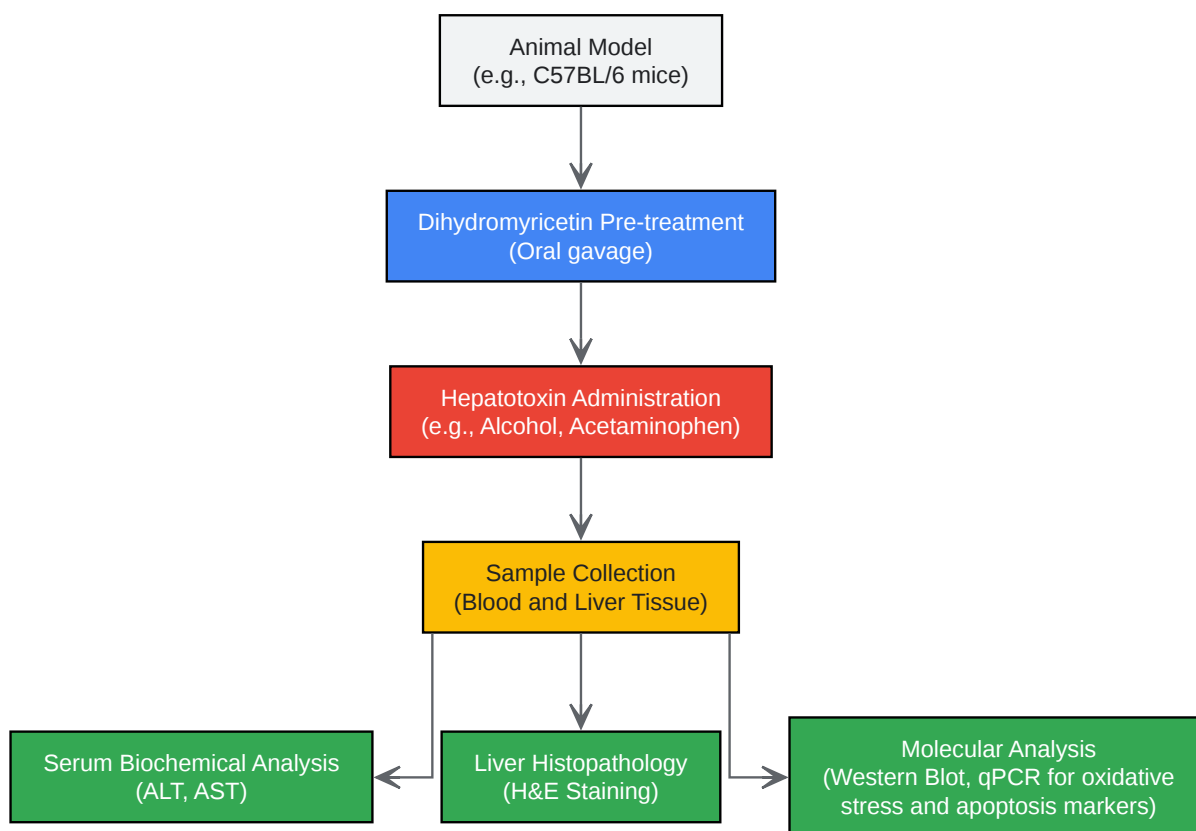
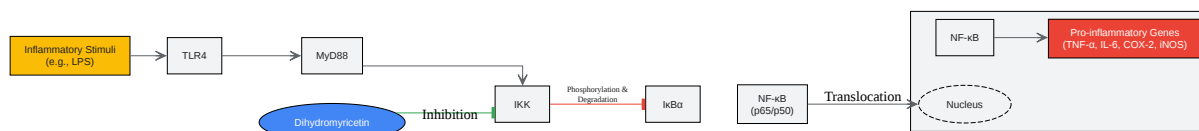
Core Therapeutic Effects of Dihydromyricetin

Dihydromyricetin has demonstrated a multitude of pharmacological activities, including anti-inflammatory, antioxidant, hepatoprotective, neuroprotective, and metabolic regulatory effects.

Anti-inflammatory Activity

Dihydromyricetin exerts potent anti-inflammatory effects by modulating key inflammatory signaling pathways and reducing the production of pro-inflammatory mediators.

Signaling Pathway:



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